

Undecanenitrile: A Comprehensive Technical Guide for Chemical Intermediates in Research and Development

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An In-depth Review of Synthesis, Properties, and Applications in Organic and Medicinal Chemistry

Abstract

Undecanenitrile, a long-chain aliphatic nitrile, serves as a versatile and crucial chemical intermediate in a multitude of synthetic applications, ranging from the production of polymers to the intricate synthesis of pharmaceuticals. Its unique molecular structure, characterized by a terminal nitrile group and a lipophilic eleven-carbon chain, imparts distinct chemical reactivity and physical properties that are leveraged in the creation of a diverse array of downstream products. This technical guide provides a comprehensive overview of **undecanenitrile**, detailing its physicochemical properties, established and emerging synthetic methodologies, and its significant role as a precursor to fatty amines, amides, and various heterocyclic systems. Special emphasis is placed on its applications within the pharmaceutical industry, highlighting its utility as a building block in the development of novel therapeutic agents. This document is intended to be a valuable resource for researchers, scientists, and professionals in drug development, offering detailed experimental protocols, clear data presentations, and visual representations of key chemical pathways and workflows.

Chemical and Physical Properties of Undecanenitrile



Undecanenitrile, also known as 1-cyanodecane or n-decyl cyanide, is a colorless to pale yellow liquid under standard conditions.[1] Its long hydrocarbon chain renders it largely insoluble in water but highly soluble in non-polar and weakly polar organic solvents such as hexane and dichloromethane.[2] The nitrile group introduces polarity to the molecule, influencing its reactivity and physical characteristics. A summary of its key quantitative properties is presented in Table 1 for easy reference and comparison.

Property	Value	Reference(s)
Molecular Formula	C11H21N	[1]
Molecular Weight	167.29 g/mol	[1]
CAS Number	2244-07-7	[1]
Appearance	Colorless to pale yellow liquid	
Boiling Point	252-254 °C at 760 mmHg	-
Melting Point	Not available	-
Density	0.820-0.824 g/cm³ at 20 °C	-
Refractive Index	1.431-1.435 at 20 °C	-
Vapor Pressure	0.019 mmHg at 25 °C (estimated)	_
Water Solubility	7.695 mg/L at 25 °C (estimated)	-
logP (o/w)	4.252 (estimated)	-
Flash Point	> 110 °C	-

Synthesis of Undecanenitrile

The synthesis of **undecanenitrile** can be achieved through various established organic transformations. A common and efficient method involves the conversion of an aldehyde to a nitrile. This one-pot synthesis from the corresponding aldehyde, undecanal, and hydroxylamine hydrochloride offers a straightforward and environmentally conscious approach, often utilizing a solid support like silica gel to facilitate the reaction.



Experimental Protocol: Synthesis from Undecanal

This protocol describes a general method for the synthesis of nitriles from aldehydes, which can be adapted for **undecanenitrile**.

Materials:

- Undecanal (1 mmol)
- Hydroxylamine hydrochloride (1.2 mmol)
- Silica gel (60-120 mesh, 1 g)
- Ethyl acetate
- Deionized water
- Round bottom flask (50 mL)
- · Magnetic stirrer and stir bar
- · Heating mantle
- Separatory funnel
- Rotary evaporator

Procedure:

- In a mortar and pestle, thoroughly grind a mixture of undecanal (1 mmol) and hydroxylamine hydrochloride (1.2 mmol) with silica gel (1 g).
- Transfer the mixture to a 50 mL round bottom flask equipped with a magnetic stir bar.
- Heat the reaction mixture to 100 °C with continuous stirring.
- Monitor the progress of the reaction using Thin Layer Chromatography (TLC). The reaction is typically complete within 3-8 hours.

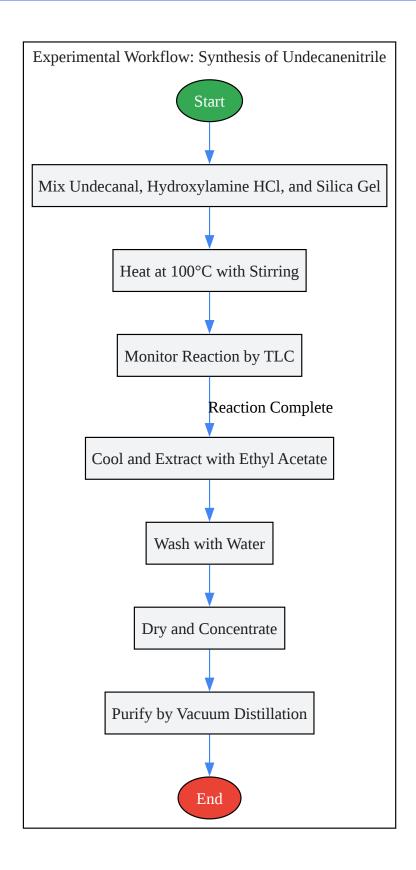






- Upon completion, allow the reaction mixture to cool to room temperature.
- Extract the product by adding ethyl acetate (3 x 15 mL) to the reaction flask, followed by vigorous stirring and decantation.
- Combine the ethyl acetate extracts and wash with deionized water several times to remove any remaining inorganic salts.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure using a rotary evaporator to yield the crude **undecanenitrile**.
- The crude product can be further purified by vacuum distillation.





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Workflow for the synthesis of undecanenitrile.

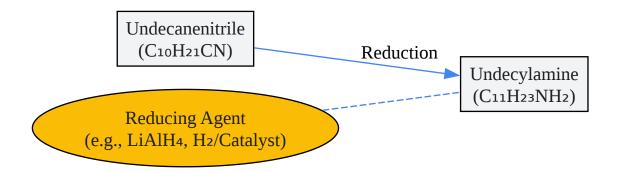


Undecanenitrile as a Chemical Intermediate

The nitrile functional group in **undecanenitrile** is a versatile handle for a wide range of chemical transformations, making it a valuable intermediate in organic synthesis. The primary reactions of **undecanenitrile** involve the reduction of the nitrile to a primary amine and its hydrolysis to a carboxylic acid. It also serves as a precursor for the synthesis of various heterocyclic compounds.

Reduction to Undecylamine

The reduction of **undecanenitrile** to undecylamine is a fundamental transformation that provides access to long-chain primary amines. These amines are important precursors for surfactants, corrosion inhibitors, and as building blocks in the synthesis of more complex molecules.



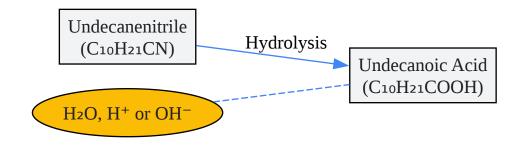
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Reduction of undecanenitrile to undecylamine.

Hydrolysis to Undecanoic Acid

The hydrolysis of the nitrile group in **undecanenitrile** yields undecanoic acid, a saturated fatty acid. This reaction can be catalyzed by either acid or base and is a key step in the production of fatty acid derivatives.



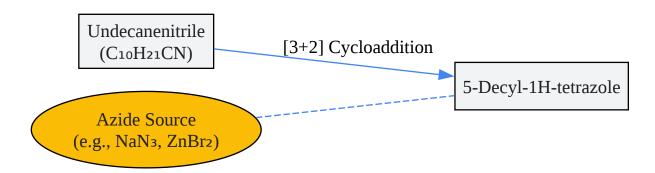


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Hydrolysis of **undecanenitrile** to undecanoic acid.

Precursor to Heterocyclic Compounds

Undecanenitrile can serve as a starting material for the synthesis of various heterocyclic compounds. A notable example is its use in the formation of tetrazoles through a [3+2] cycloaddition reaction with an azide source. Tetrazoles are important in medicinal chemistry as they are often used as bioisosteres for carboxylic acids.



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Synthesis of a tetrazole from undecanenitrile.

Role in Drug Development

The versatile chemistry of **undecanenitrile** and its derivatives makes it a valuable intermediate in the pharmaceutical industry. The long alkyl chain can impart lipophilicity to a drug molecule, potentially improving its pharmacokinetic properties, while the functional groups derived from the nitrile can be used to introduce pharmacophores or linkers.

Synthesis of 11-Aminoundecanoic Acid



Undecanenitrile is a potential precursor to 11-aminoundecanoic acid, a monomer used in the production of the biocompatible polymer Nylon-11. While the industrial production of 11-aminoundecanoic acid primarily starts from castor oil, synthetic routes involving **undecanenitrile** derivatives are of research interest. This monomer and its derivatives have applications in medical devices and drug delivery systems.

Precursor for Antifungal Agents

Long-chain amines and their derivatives have been investigated for their antimicrobial properties. For instance, dimethylundecylamine cyanoborane, which can be synthesized from undecylamine (derived from undecanenitrile), has shown significant antifungal activity. The undecyl chain is crucial for enhancing this activity. This highlights the potential of undecanenitrile as a starting material for the development of new antifungal agents.

Safety and Handling

Undecanenitrile is classified as harmful if swallowed, in contact with skin, or if inhaled. It can cause skin and serious eye irritation, and may also cause respiratory irritation. Therefore, it should be handled with appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, in a well-ventilated area or fume hood. Store in a cool, dry, and dark place.

Conclusion

Undecanenitrile is a chemical intermediate of significant utility in organic synthesis and drug development. Its straightforward synthesis and the versatile reactivity of its nitrile group provide access to a wide range of valuable downstream products, including fatty amines, amides, and heterocyclic compounds. For researchers and professionals in the pharmaceutical industry, **undecanenitrile** represents a key building block with the potential to contribute to the development of novel therapeutics, particularly in the area of antifungal agents. A thorough understanding of its properties, synthesis, and reactivity is essential for harnessing its full potential in chemical research and development.

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References

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